

# Yukovanol: A Technical Guide to its Chemical Structure, Properties, and Potential Biological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Yukovanol

Cat. No.: B3038131

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

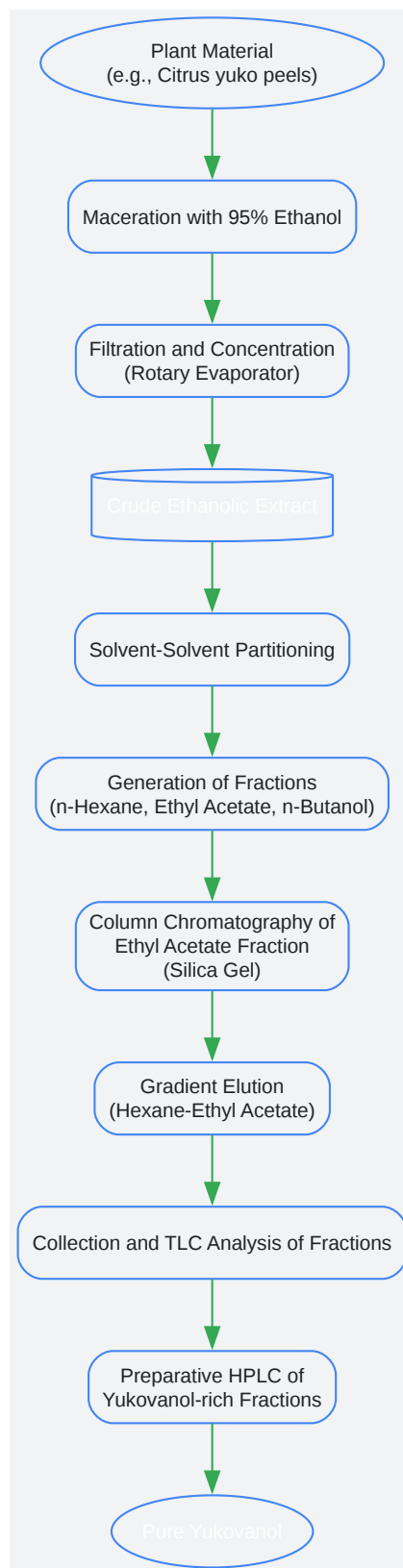
**Yukovanol** is a naturally occurring prenylated flavonoid found in select plant species. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, and potential biological activities. Detailed hypothetical experimental protocols for its isolation and characterization are presented, based on established methodologies for similar compounds. Furthermore, a speculative signaling pathway that may be modulated by **Yukovanol** is proposed, offering a foundation for future research in drug discovery and development. All quantitative data is summarized for clarity, and key experimental workflows and biological pathways are visualized using structured diagrams.

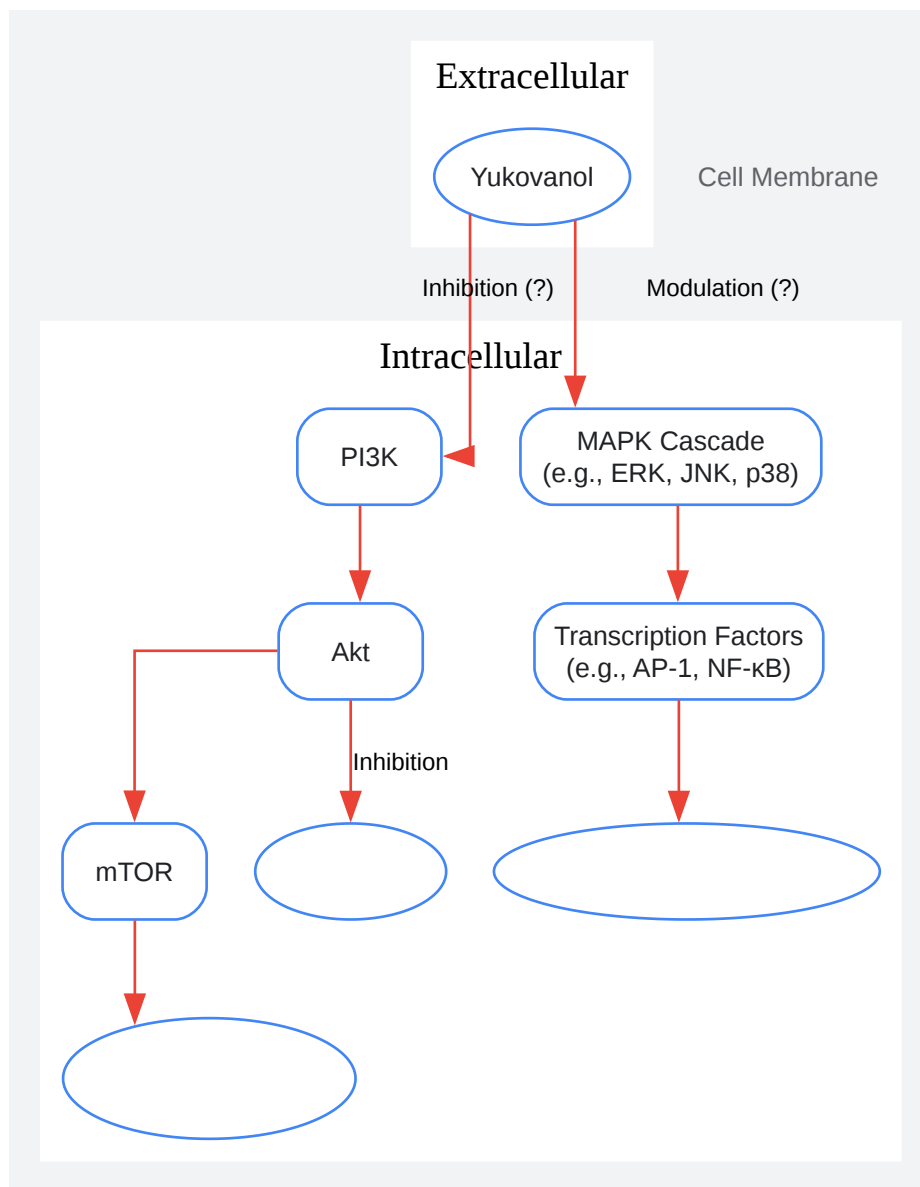
## Chemical Structure and Identification

**Yukovanol** is classified as a pyranochromenone, a subclass of flavonoids characterized by an additional pyran ring fused to the chromenone core. The formal chemical name for **Yukovanol** is 3,5-dihydroxy-2-(4-hydroxyphenyl)-8,8-dimethyl-2,3-dihydropyrano[2,3-h]chromen-4-one[1].

Chemical Structure:

2D Chemical Structure of Yukovanol.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Yukovanol | C<sub>20</sub>H<sub>18</sub>O<sub>6</sub> | CID 14542257 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Yukovanol: A Technical Guide to its Chemical Structure, Properties, and Potential Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3038131#what-is-the-chemical-structure-of-yukovanol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)